

Direct Brown 95 technical grade properties and characteristics.

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Compound of Interest

Compound Name: *Direct Brown 95, Technical grade*

Cat. No.: *B1144147*

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Technical Guide: Direct Brown 95 (C.I. 30145)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core properties, characteristics, and experimental considerations for the technical grade trisazo dye, Direct Brown 95.

Core Properties and Characteristics

Direct Brown 95 is a trisazo dye, indicating the presence of three azo groups (-N=N-) in its molecular structure.^[1] This structural feature is fundamental to its chromophoric properties, resulting in its characteristic brown color. The technical grade product is typically a dark brown or black powder and is known for its application in dyeing cellulosic fibers.

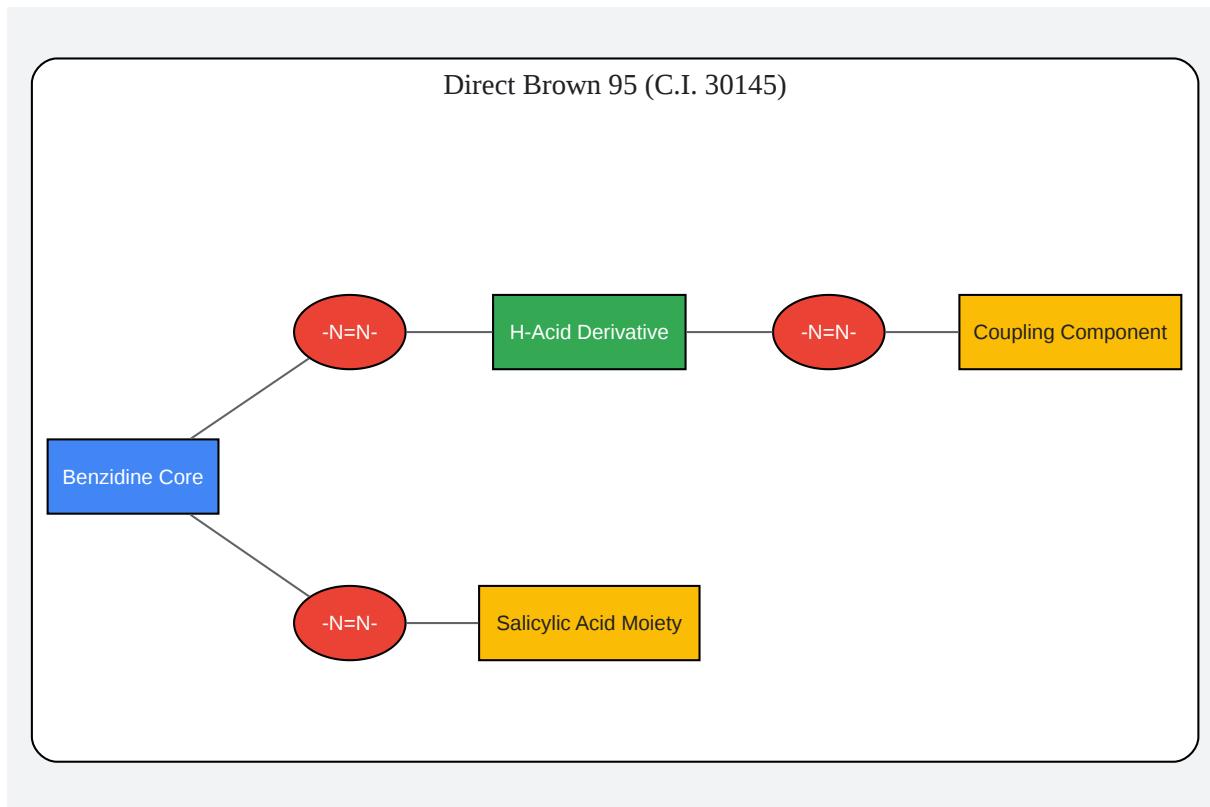
Physicochemical Properties

The following table summarizes the key physicochemical properties of Direct Brown 95.

Property	Value	Reference(s)
CI Name	Direct Brown 95	[1]
CI Number	30145	[1] [2] [3]
CAS Number	16071-86-6	
Molecular Formula	C ₃₁ H ₁₈ CuN ₆ Na ₂ O ₉ S	[4]
Molecular Weight	760.1 g/mol	[4] [5]
Appearance	Dark brown microcrystals or charcoal black powder	[6]
Hue	Reddish Brown	[7]
Solubility	Soluble in water (35 g/L at 80-85 °C), slightly soluble in ethanol, insoluble in acetone. [1] [2] [6]	
Melting Point	Decomposes	[8]
Boiling Point	Decomposes	[8]

Chemical Structure

The chemical structure of Direct Brown 95 is a complex benzidine-based trisazo molecule.[\[4\]](#)



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A simplified representation of the Direct Brown 95 molecular structure.

Experimental Protocols

Synthesis of Direct Brown 95

The synthesis of Direct Brown 95 involves a multi-step process centered around diazotization and azo coupling reactions. A general outline is provided below.

Methodology:

- **Diazotization of Benzidine Derivative:** A primary aromatic amine, 4-(4-Aminophenyl)benzenamine, undergoes double nitriding.^[1] This is typically carried out in an acidic medium with sodium nitrite at low temperatures (0-5 °C) to form a bis-diazonium salt.

- First Azo Coupling: The bis-diazonium salt is first coupled with 2-Hydroxybenzoic acid (salicylic acid).[1]
- Second Azo Coupling: In a subsequent step, the intermediate product is coupled with a diazo derivative of 3-Amino-4-hydroxybenzenesulfonic acid.
- Final Coupling and Chelation: The final azo coupling is performed with a suitable coupling component, followed by chelation with a copper salt to form the final dye complex.

Dyeing of Cotton with Direct Brown 95

Direct Brown 95 is primarily used for dyeing cellulosic fibers like cotton. The following is a general laboratory-scale protocol for dyeing cotton fabric.

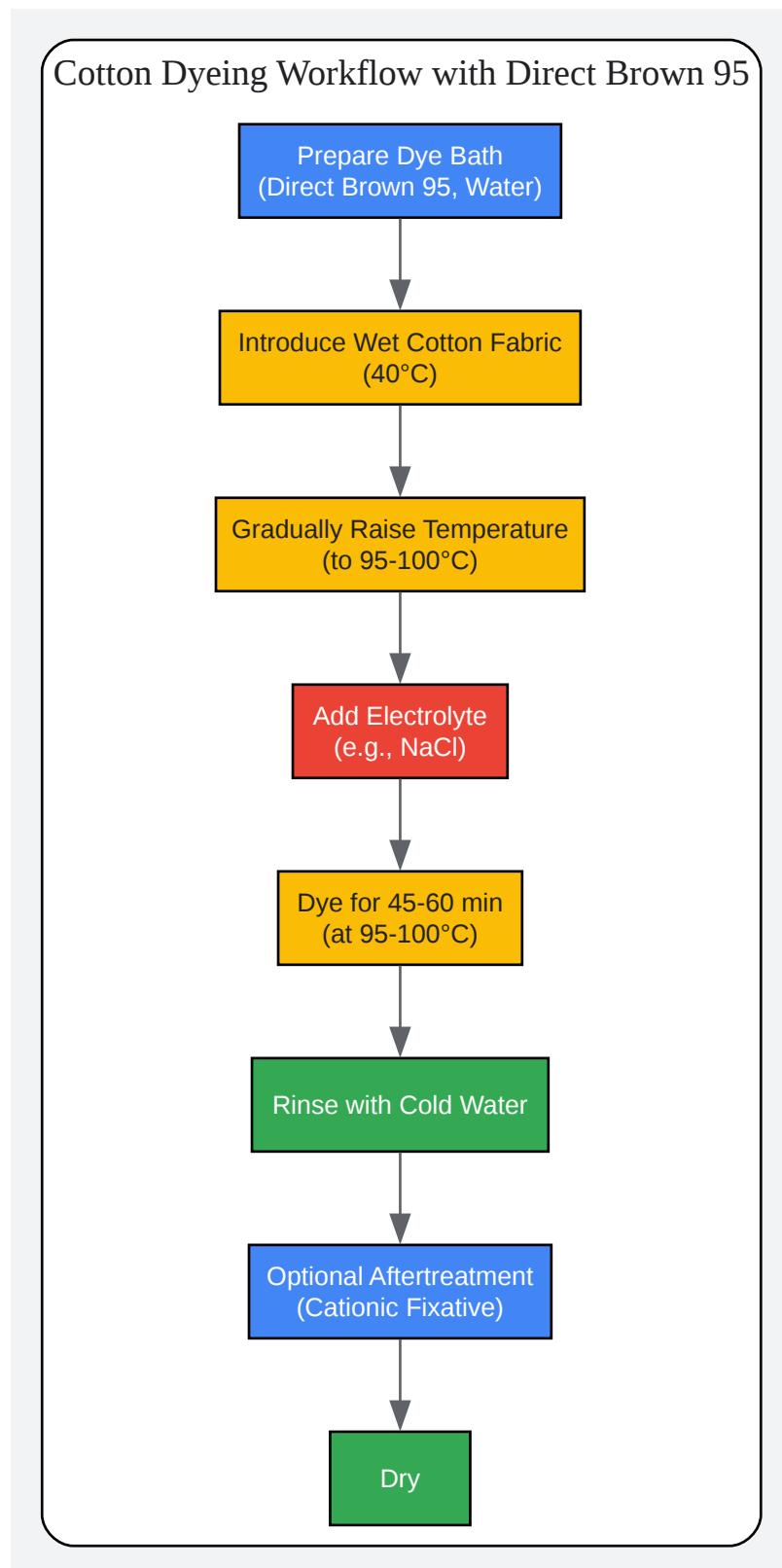
Materials:

- Direct Brown 95
- Cotton fabric (scoured and bleached)
- Sodium chloride (NaCl) or Glauber's salt (Na₂SO₄)
- Sodium carbonate (Na₂CO₃) (optional, for pH adjustment)
- Laboratory dyeing apparatus (e.g., beaker dyeing machine)

Procedure:

- Dye Bath Preparation: Prepare a dye bath with a specific concentration of Direct Brown 95 (e.g., 1% on weight of fabric). The dye is first pasted with a small amount of cold water and then dissolved in hot water.
- Dyeing Process:
 - Introduce the wetted cotton fabric into the dye bath at a low temperature (e.g., 40°C).
 - Gradually raise the temperature to near boiling (95-100°C) over 30-45 minutes. The highest affinity for cellulose fibers is achieved at 100°C.[1][2]

- Add an electrolyte (sodium chloride or Glauber's salt) in portions to aid in the exhaustion of the dye onto the fiber. The amount of salt will depend on the desired depth of shade.
- Continue dyeing at this temperature for 45-60 minutes.
- Rinsing and Aftertreatment:
 - After dyeing, the fabric is rinsed thoroughly with cold water to remove any unfixed dye.
 - An aftertreatment with a cationic dye-fixing agent can be employed to improve the wash fastness of the dyeing.



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A typical workflow for dyeing cotton with Direct Brown 95.

Fastness Testing

The fastness properties of a dyeing are crucial for its performance. Standardized methods are used to evaluate these properties.

2.3.1. Light Fastness

- Method: ISO 105-B02 is a common standard for determining the color fastness to an artificial light source representative of natural daylight.
- Procedure: A dyed specimen is exposed to a xenon arc lamp under specified conditions of temperature and humidity. The change in color is assessed by comparing the exposed sample to unexposed material and to a set of blue wool standards (rated 1 to 8, with 8 being the highest fastness). Direct Brown 95 typically has a light fastness rating of 5-6.[2][3][7]

2.3.2. Washing Fastness

- Method: AATCC Test Method 61 is an accelerated laundering test used to evaluate the colorfastness of textiles to washing.
- Procedure: A specimen of the dyed fabric, in contact with a multi-fiber test fabric, is laundered in a stainless steel container with a specified detergent and stainless steel balls to simulate abrasive action. The test is conducted at a specific temperature for a set duration. After laundering, the color change of the specimen and the staining of the multi-fiber fabric are assessed using the Gray Scale for Color Change and the Gray Scale for Staining, respectively. Direct Brown 95 generally exhibits a washing fastness of 2-3.[2][3][7]

Applications

The primary application of Direct Brown 95 is in the dyeing of various materials, including:

- Textiles: Cotton, viscose, silk, wool, and polyamide (nylon) fibers and their blends.[4] It is also used in the printing of these fabrics.
- Paper: Due to its good affinity for cellulose, it is used for coloring paper products.[4]
- Leather: It is also utilized in the dyeing of leather.

Safety and Handling

Direct Brown 95 is a benzidine-based dye. Benzidine and its derivatives are of toxicological concern.

- Hazards: May cause cancer.
- Handling: It is crucial to handle Direct Brown 95 with appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection. Work should be conducted in a well-ventilated area or under a fume hood.
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

This guide is intended for informational purposes for a professional audience and should not be a substitute for a comprehensive safety data sheet (SDS) and a thorough risk assessment before use.

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